

An In-depth Technical Guide to 2-Fluoro-4-iodo-3-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-iodo-3-picoline

Cat. No.: B125566

[Get Quote](#)

IUPAC Name: 2-Fluoro-4-iodo-3-methylpyridine

This technical guide provides a comprehensive overview of 2-fluoro-4-iodo-3-methylpyridine, a key halogenated pyridine derivative. The document is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis, offering detailed information on its chemical properties, synthesis, and significant applications as a versatile intermediate.

Chemical Identity and Properties

2-Fluoro-4-iodo-3-methylpyridine, also known by its common name **2-fluoro-4-iodo-3-picoline**, is a substituted pyridine ring bearing a fluorine atom at the 2-position, an iodine atom at the 4-position, and a methyl group at the 3-position. This unique arrangement of substituents imparts specific reactivity and makes it a valuable building block in organic synthesis.

Physicochemical Data

The following table summarizes the key physicochemical properties of 2-fluoro-4-iodo-3-methylpyridine.

Property	Value	Source
IUPAC Name	2-fluoro-4-iodo-3-methylpyridine	[1]
Synonym	2-Fluoro-4-iodo-3-picoline	[1]
CAS Number	153034-80-1	[1]
Molecular Formula	C ₆ H ₅ FIN	[1]
Molecular Weight	237.01 g/mol	[1]
Monoisotopic Mass	236.94507 Da	[1]
Appearance	Brown solid	[2]
Storage Conditions	Store at 0-8°C	[3]

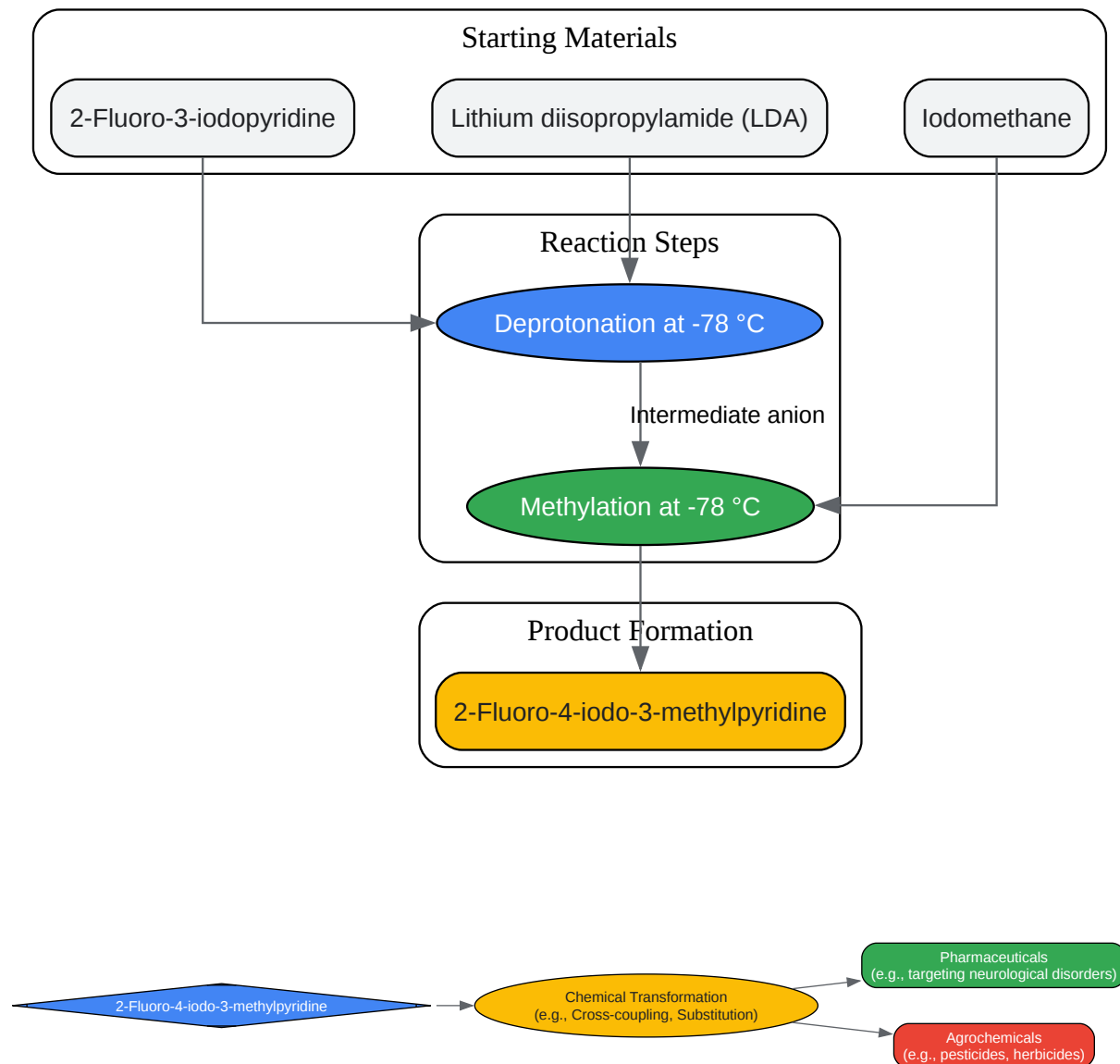
Spectroscopic Data

Mass spectrometry data confirms the molecular weight of the compound.

- Mass Spectrometry (MS): (ES+) m/z 238 [M+H]⁺ (Theoretical value for C₆H₅FIN is 237).[2]

Synthesis of 2-Fluoro-4-iodo-3-methylpyridine

The synthesis of 2-fluoro-4-iodo-3-methylpyridine can be achieved through the ortho-lithiation of a fluorinated pyridine precursor followed by iodination. A general synthetic workflow is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Fluoro-4-iodo-3-methylpyridine | C₆H₅FIN | CID 11776298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A concise and sequential synthesis of the nitroimidazooxazole based drug, Delamanid and related compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Fluoro-4-iodo-3-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125566#2-fluoro-4-iodo-3-picoline-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com